

Application Notes and Protocols: Erk5-IN-2 for Mouse Models

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Compound of Interest

Compound Name: Erk5-IN-2

Cat. No.: B2397574

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Introduction

Erk5-IN-2 is a selective, orally active, sub-micromolar inhibitor of Extracellular signal-regulated kinase 5 (ERK5), also known as Big Mitogen-activated Protein Kinase 1 (BMK1).^{[1][2][3][4][5]} ERK5 is a key component of the mitogen-activated protein kinase (MAPK) signaling cascade, which is distinct from the well-characterized ERK1/2 pathway.^{[6][7][8][9]} The MEK5/ERK5 pathway is activated by a variety of stimuli, including mitogens and cellular stress, and plays a crucial role in regulating cellular processes such as proliferation, survival, differentiation, and angiogenesis.^[9] Dysregulation of the ERK5 signaling pathway has been implicated in various diseases, most notably in cancer, where it can contribute to tumor growth, metastasis, and resistance to therapy.^{[8][10][11][12][13]}

Recent studies have highlighted the role of ERK5 as a compensatory signaling pathway that can be activated upon the inhibition of the ERK1/2 pathway, leading to therapeutic resistance.^[10] This has generated significant interest in targeting ERK5, either as a monotherapy or in combination with other targeted agents. **Erk5-IN-2** has emerged as a valuable tool for investigating the biological functions of ERK5 and for assessing its therapeutic potential in preclinical models.

These application notes provide a comprehensive overview of the use of **Erk5-IN-2** in mouse models, including recommended dosages, administration protocols, and relevant experimental data.

Quantitative Data Summary

The following tables summarize the key quantitative data for the use of **Erk5-IN-2** in mouse models based on available preclinical studies.

Table 1: In Vivo Dosage and Administration of **Erk5-IN-2** in Mice

Parameter	Value	Mouse Strain	Tumor Model	Duration	Reference
Dosage	100 mg/kg	CD1	Matrigel plug angiogenesis	7 days	[1][2]
Administration Route	Oral (p.o.)	CD1	Matrigel plug angiogenesis	7 days	[1][2]
Dosage	100 mg/kg	CD1 nude (nu/nu)	A2780 human ovarian carcinoma xenograft	10 days	[1][2]
Administration Route	Oral (p.o.)	CD1 nude (nu/nu)	A2780 human ovarian carcinoma xenograft	10 days	[1][2]

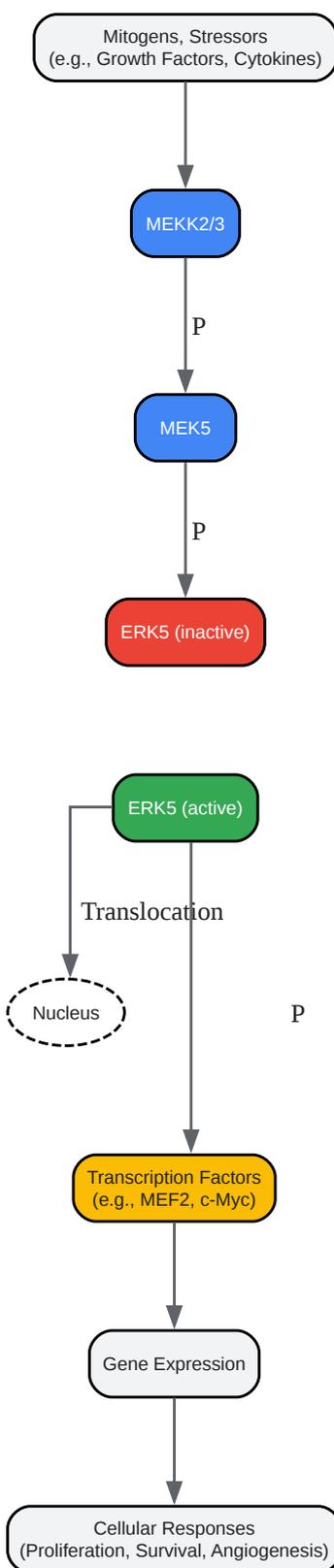
Table 2: Pharmacokinetic Properties of **Erk5-IN-2** in Mice

Parameter	Value	Dosing	Mouse Strain	Reference
Dosage for PK studies	10 mg/kg	Intravenous (i.v.) and Oral (p.o.)	Female CD1	[1][2]
Terminal Plasma Half-life	38 minutes	i.v. and p.o.	Female CD1	[1]
Plasma Clearance	27 mL/min/kg	i.v. and p.o.	Female CD1	[1]
Oral Bioavailability	68%	i.v. and p.o.	Female CD1	[1]

Signaling Pathway and Experimental Workflow Diagrams

ERK5 Signaling Pathway

The following diagram illustrates the canonical MEK5/ERK5 signaling pathway. Upon stimulation by various upstream signals, MEKK2/3 phosphorylate and activate MEK5. MEK5, in turn, phosphorylates and activates ERK5. Activated ERK5 can then translocate to the nucleus and regulate the activity of various transcription factors, leading to changes in gene expression that control cellular processes like proliferation and survival.

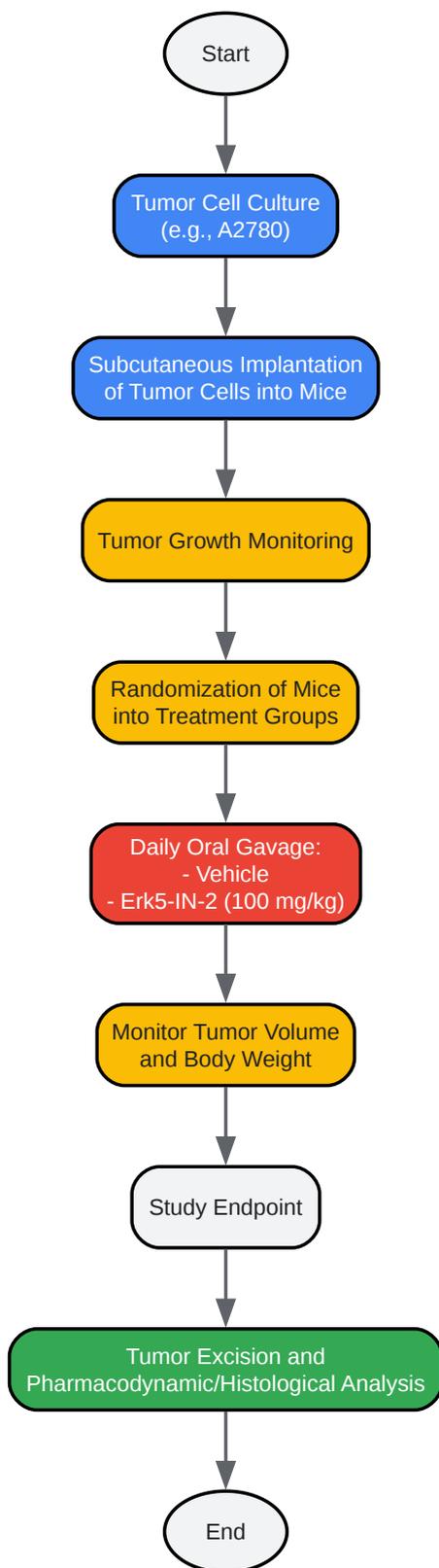


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Caption: Simplified diagram of the MEK5/ERK5 signaling cascade.

Experimental Workflow for In Vivo Efficacy Study

This diagram outlines a typical workflow for evaluating the efficacy of **Erk5-IN-2** in a mouse xenograft model. The process begins with the implantation of tumor cells into immunodeficient mice, followed by tumor growth monitoring. Once tumors reach a specified size, animals are randomized into treatment groups and dosed with either vehicle or **Erk5-IN-2**. Tumor volume and body weight are monitored throughout the study, and at the endpoint, tumors are excised for further analysis.



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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. ERK5-IN-2 | ERK | TargetMol [targetmol.com]
- 3. selleckchem.com [selleckchem.com]
- 4. adooq.com [adooq.com]
- 5. abmole.com [abmole.com]
- 6. ERK5 Signalling and Resistance to ERK1/2 Pathway Therapeutics: The Path Less Travelled? - PMC [pmc.ncbi.nlm.nih.gov]
- 7. MAPK signalling: ERK5 versus ERK1/2 - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Frontiers | ERK5 Signalling and Resistance to ERK1/2 Pathway Therapeutics: The Path Less Travelled? [frontiersin.org]
- 9. MEK5/ERK5 Pathway: The first fifteen years - PMC [pmc.ncbi.nlm.nih.gov]
- 10. ERK5 signalling rescues intestinal epithelial turnover and tumour cell proliferation upon ERK1/2 abrogation - PMC [pmc.ncbi.nlm.nih.gov]
- 11. aacrjournals.org [aacrjournals.org]
- 12. MEK5/ERK5 signaling inhibition increases colon cancer cell sensitivity to 5-fluorouracil through a p53-dependent mechanism - PMC [pmc.ncbi.nlm.nih.gov]
- 13. The significance of ERK5 catalytic-independent functions in disease pathways - PMC [pmc.ncbi.nlm.nih.gov]
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